

Safeguarding Your Research: Proper Disposal Procedures for ACTH (1-17)

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Compound of Interest		
Compound Name:	Acth (1-17)	
Cat. No.:	B15618000	Get Quote

For researchers, scientists, and drug development professionals, the integrity of scientific data and a safe laboratory environment are paramount. While peptides like **ACTH (1-17)** are invaluable research tools, their proper disposal is a critical aspect of laboratory safety and regulatory compliance. This guide provides essential, step-by-step information for the safe handling and disposal of **ACTH (1-17)**, ensuring the protection of both laboratory personnel and the environment.

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, a thorough hazard assessment is crucial. Although **ACTH (1-17)** is not classified as acutely hazardous, its full toxicological properties may not be extensively documented.[1] Therefore, it should be handled with care, assuming it to be a potentially hazardous chemical.[1] Adherence to your institution's specific environmental health and safety (EHS) guidelines and local regulations is mandatory.[1]

Personal Protective Equipment (PPE) is mandatory when handling **ACTH (1-17)** waste:[1][2]

- Gloves: Use chemical-resistant gloves, such as nitrile.[1][2]
- Eye Protection: Wear safety glasses, goggles, or a face shield.[1][2][3]
- Lab Coat: A standard, buttoned lab coat is essential to protect against skin contact.[1][3]



All handling of **ACTH (1-17)** should be conducted in a well-ventilated area, such as a designated laboratory bench or a chemical fume hood, to minimize the risk of inhalation.[1]

Step-by-Step Disposal Procedures

The appropriate method for disposing of **ACTH (1-17)** waste depends on its form (solid or liquid) and the specific guidelines of your institution.[1] Never dispose of peptides directly down the drain or in regular trash.[1][4][5]

This category includes solutions containing **ACTH (1-17)**, such as reconstituted solutions, experimental buffers, and waste from analytical instrumentation like HPLC.[2]

- Chemical Inactivation (if required by your institution): Treat the liquid waste with a
 deactivating agent. A common method is to use a 10% bleach solution (final sodium
 hypochlorite concentration between 0.5-1.0%) with a contact time of at least 30 minutes.[2]
- pH Neutralization: After inactivation, neutralize the pH of the solution to between 6.0 and 8.0 before disposal.[1]
- Collection: Collect the treated and neutralized waste in a designated, leak-proof, and clearly labeled hazardous waste container.[1][2] If the waste contains organic solvents, it should be collected in a separate, compatible container.[2]
- Disposal: Arrange for disposal through your institution's hazardous waste management program.[2]

Solid waste includes unused or expired lyophilized **ACTH (1-17)**, contaminated consumables (e.g., weigh boats, pipette tips, vials), and contaminated PPE (e.g., gloves).[1][2]

- Segregation: Collect all solid peptide waste in a designated, leak-proof, and clearly labeled hazardous waste container.[1][2]
- Labeling: The container must be clearly labeled as "Hazardous Waste" and list the contents, including "ACTH (1-17)".[1]
- Storage: Store the sealed container in a designated hazardous waste accumulation area.[1]



• Disposal: Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup and ensure compliant disposal, which will likely involve incineration.[2][5]

Storage and Handling Data for ACTH (1-17)

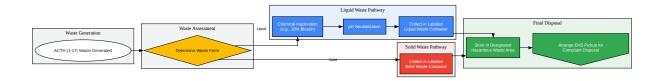
Proper storage is crucial for maintaining the stability and integrity of ACTH (1-17).

Parameter	Recommendation	Source(s)
Lyophilized Form Storage	Store desiccated below -18°C.	[6]
Store at -20 ± 5 °C.	[7]	
Store in freezer.	[3]	_
Reconstituted Solution Storage	Store at 4°C for 2-7 days.	[6]
For long-term storage, store below -18°C.	[6]	
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles.	[4][6]
General Handling	Reconstitute in sterile $18M\Omega$ -cm H ₂ O to not less than 100 $\mu g/mL$.	[6]
For long-term storage of the solution, adding a carrier protein (0.1% HSA or BSA) is recommended.	[6]	

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ACTH (1-17)** waste.





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ACTH (1-17) Disposal Workflow

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